

Section 1: Compound Identification and Rationale for Analog-Based Assessment

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Compound of Interest

Compound Name: *tert-Butyl (2-amino-3-methylphenyl)carbamate*

CAS No.: 954238-92-7

Cat. No.: B1450378

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1.1. Compound Identification

Identifier	Value	Source
Chemical Name	<i>tert-Butyl (2-amino-3-methylphenyl)carbamate</i>	[1]
CAS Number	954238-92-7	[1][2][3]
Molecular Formula	C ₁₂ H ₁₈ N ₂ O ₂	[1][2]
Molecular Weight	222.28	[2][4]
Synonyms	<i>tert-butyl 2-amino-3-methylphenylcarbamate, (2-AMINO-3-METHYL-PHENYL)-CARBAMIC ACID TERT-BUTYL ESTER</i>	[1][4]

1.2. The Logic of Analog-Based Safety Assessment

The molecular structure of **tert-Butyl (2-amino-3-methylphenyl)carbamate** contains three key functional groups that dictate its potential reactivity and toxicological profile:

- **Aromatic Amine Group (-NH₂):** Aromatic amines are a well-documented class of compounds that can be skin and respiratory sensitizers and may possess other toxicological properties.
- **Carbamate Ester Group (-NHCOO-):** The carbamate functional group is found in a wide range of biologically active molecules, from pharmaceuticals to pesticides. Their physiological effects can be diverse, and as a class, they warrant careful handling.[5]
- **tert-Butyl Protecting Group:** This bulky, non-polar group influences the compound's solubility and stability.

Given the absence of specific data, a prudent approach is to assume the compound may share hazards with related chemicals. This guide draws upon data for compounds like tert-butyl carbamate and other substituted aminophenyl carbamates to construct a robust safety protocol.[6][7]

Section 2: Hazard Identification and Risk Mitigation

Based on analog data, this compound should be treated as potentially hazardous. The following GHS-style classifications are inferred for precautionary purposes.

Potential Hazard Statements:

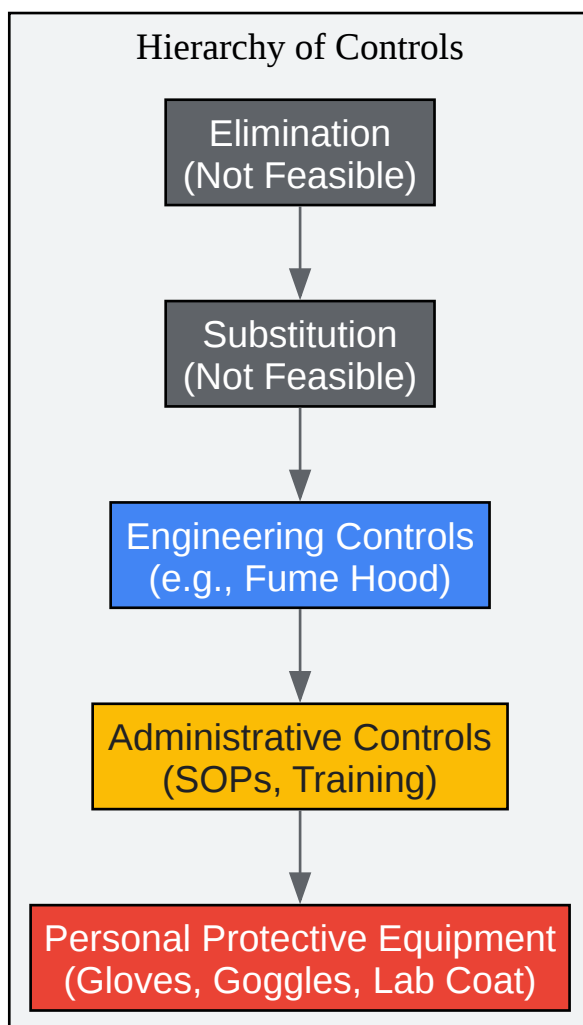
- May be harmful if swallowed, inhaled, or in contact with skin.[7]
- May cause skin irritation or an allergic skin reaction.[6]
- May cause serious eye irritation.[8]
- May cause respiratory irritation.[9]

2.1. The Causality of Potential Hazards

- Skin and Eye Irritation: Aromatic amines and carbamate derivatives can be irritants upon direct contact with skin and mucous membranes. Prolonged or repeated contact should be avoided to prevent local inflammation.[5]
- Respiratory Irritation: As a solid powder, the compound can form dust. Inhalation of these fine particles may lead to irritation of the nose, throat, and lungs.[9]
- Sensitization: Aromatic amines are known to be potential sensitizers. Initial exposure may not cause a reaction, but subsequent contact can trigger an allergic response. Therefore, minimizing skin contact from the outset is a critical preventative measure.

2.2. The Hierarchy of Controls: A Self-Validating System

To ensure safety, a multi-layered approach to risk mitigation, known as the hierarchy of controls, must be implemented. This system prioritizes engineering and administrative controls over sole reliance on personal protective equipment (PPE).



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Caption: Hierarchy of controls for risk mitigation.

Section 3: Protocols for Safe Handling and Emergency Response

3.1. Personal Protective Equipment (PPE)

The final barrier between the researcher and the chemical is PPE. The following are mandatory when handling this compound.

Equipment	Specification	Rationale
Eye Protection	Safety glasses with side-shields or chemical goggles (conforming to EN166 or OSHA 29 CFR 1910.133).	Protects against dust particles and accidental splashes.[10]
Hand Protection	Nitrile rubber gloves.	Prevents direct skin contact. Users must inspect gloves before use and consult manufacturer data for breakthrough times.[8]
Body Protection	Long-sleeved laboratory coat.	Minimizes the risk of skin exposure on arms.[11]
Respiratory Protection	A NIOSH-approved respirator (e.g., N95) should be used if handling large quantities or if dust generation is unavoidable, especially outside of a fume hood.	Prevents inhalation of airborne particles.

3.2. Step-by-Step Handling Protocol

This protocol is designed to minimize exposure during routine laboratory operations.

- Preparation:
 - Visually inspect the container for any signs of damage or leakage before moving it.
 - Ensure a chemical fume hood is operational and the work area is clean and uncluttered.
 - Verify that an eyewash station and safety shower are accessible and unobstructed.[12]
- Donning PPE: Put on all required PPE as specified in Section 3.1.
- Handling:

- Conduct all manipulations of the solid compound, including weighing and transfers, within a certified chemical fume hood to contain dust.[9]
- Use tools like spatulas and weighing paper to handle the solid. Avoid scooping directly from the bottle with glassware.
- If making a solution, add the solid to the solvent slowly to prevent splashing.
- Cleanup:
 - After handling, decontaminate the work surface with an appropriate solvent (e.g., 70% ethanol) and wipe clean.
 - Wipe down the exterior of the primary container before returning it to storage.
 - Dispose of all contaminated disposable materials (gloves, weighing paper) as hazardous waste.[12]
- Doffing PPE: Remove PPE in the correct order (gloves first, then lab coat, then eye protection) to avoid cross-contamination. Wash hands thoroughly with soap and water immediately after work is complete.[5]

3.3. First-Aid Measures

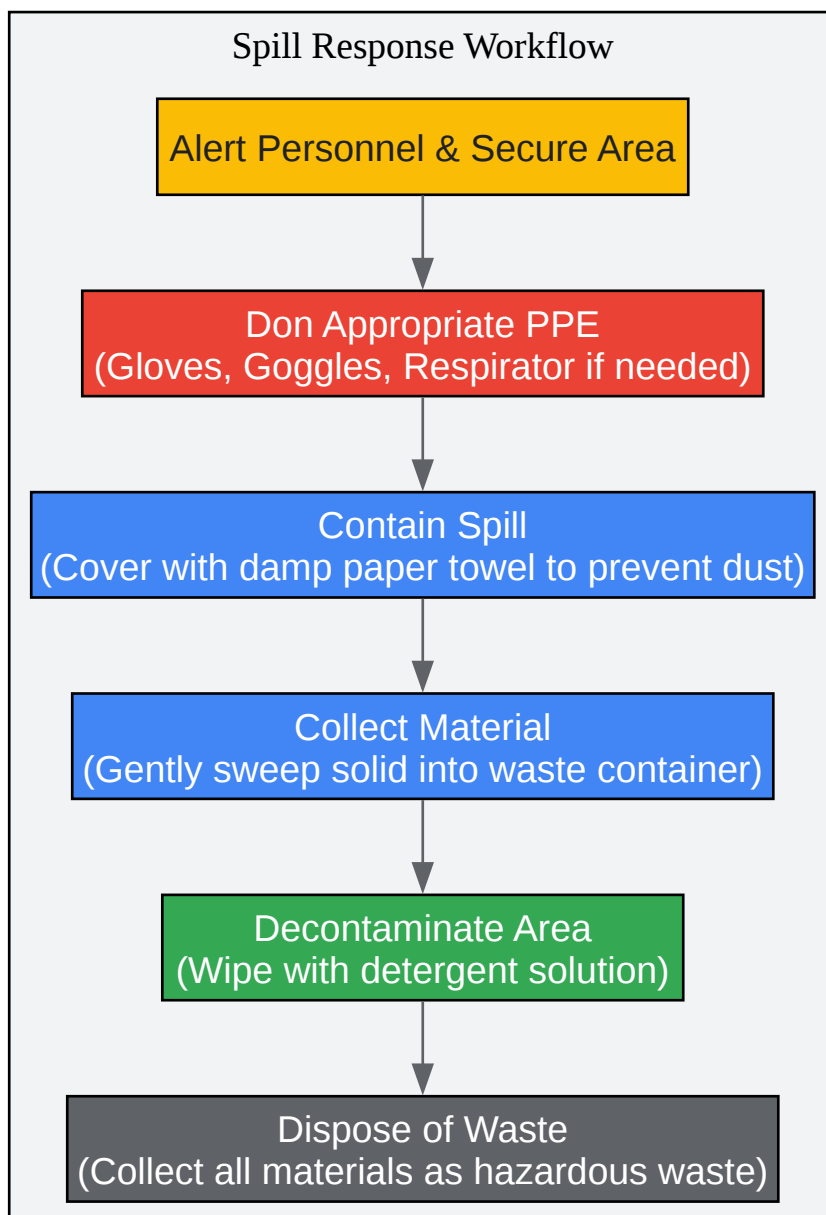
Immediate and appropriate first aid is critical in the event of an exposure.

- Inhalation: Move the affected person to fresh air immediately. If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention.[6]
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes while removing contaminated clothing. If skin irritation or a rash develops, seek medical attention.[6]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[6]

- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[6]

3.4. Accidental Release Measures (Spill Protocol)

Prompt and correct action can prevent a minor spill from becoming a major incident.



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Caption: Logical workflow for responding to a solid chemical spill.

- Evacuate and Secure: Alert others in the vicinity and restrict access to the spill area.[7]
- Don PPE: Wear appropriate PPE, including respiratory protection if dust is present.[7]
- Contain: Carefully cover the solid spill with a damp paper towel to prevent the generation of airborne dust.[7]
- Collect: Gently sweep or scoop the material into a clearly labeled hazardous waste container. Avoid dry sweeping, which can create dust.[11]
- Decontaminate: Clean the spill area with a cloth dampened with a detergent solution, followed by a water rinse.[7]
- Dispose: All contaminated materials, including cleaning supplies and PPE, must be collected in a sealed container and disposed of as hazardous chemical waste according to institutional and local regulations.[7]
- Report: Report the incident to your institution's Environmental Health & Safety (EHS) department.

Section 4: Storage and Disposal

4.1. Storage Conditions

Proper storage is essential for maintaining the compound's integrity and ensuring safety.

- Container: Keep the container tightly closed.[11]
- Environment: Store in a cool, dry, and well-ventilated area.[2][11] Some suppliers recommend storage at room temperature, while others suggest refrigeration (2-8°C).[2][4] Always follow the storage instructions on the supplier's label.
- Incompatibilities: Store away from strong oxidizing agents and strong acids.[9][11]

4.2. Waste Disposal

Chemical waste must be managed responsibly to protect the environment.

- Classification: This material and its containers must be disposed of as hazardous waste.[11]
- Procedure: Collect waste material in a designated, labeled, and sealed container. Do not dispose of it down the drain or in regular trash.[12]
- Compliance: All chemical waste disposal must be conducted through a licensed professional waste disposal service in strict accordance with all local, state, and federal regulations.[11]
[12]

References

- tert-Butyl carbamate - SAFETY DATA SHEET. [[Link](#)]
- Common Name: AMMONIUM CARBAMATE HAZARD SUMMARY - NJ.gov. [[Link](#)]

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